

Essential Safety and Handling Guidelines for ML281

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Compound of Interest

Compound Name: ML281

Cat. No.: B15606781

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This document provides crucial safety and logistical information for the handling and disposal of **ML281**, a potent and selective STK33 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **ML281**, especially in its powdered form, the following personal protective equipment is mandatory to prevent inhalation, ingestion, and skin contact:

- **Respiratory Protection:** A NIOSH-approved respirator (e.g., N95 or higher) is essential when handling the solid compound to avoid inhalation of fine particles. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect the eyes from potential splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or latex) are required. Gloves should be inspected before use and changed immediately if contaminated, punctured, or torn.
- **Body Protection:** A laboratory coat or a disposable gown should be worn to protect the skin and clothing.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and to prevent environmental contamination.

Handling Procedure

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn and that a chemical fume hood is operational. Have all necessary equipment and reagents ready.
- **Weighing:** Weigh the powdered **ML281** in a chemical fume hood to minimize inhalation risk. Use a dedicated, clean weighing vessel.
- **Dissolving:** **ML281** is typically dissolved in Dimethyl Sulfoxide (DMSO) for in vitro studies.^[1]^[2]^[3] Add the solvent to the solid compound slowly and carefully. If necessary, use an ultrasonic bath to aid dissolution.^[1]^[3]
- **Storage:** Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Once dissolved in a solvent, store the stock solution at -80°C for up to 2 years or at -20°C for up to 1 year.^[1]

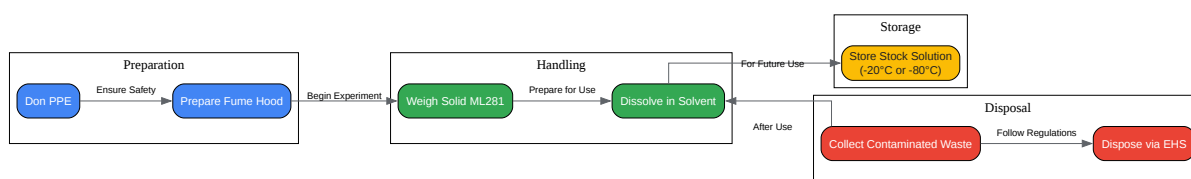
Disposal Plan

- **Waste Collection:** All disposable materials that have come into contact with **ML281**, including pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **ML281** should be collected in a clearly labeled, sealed container for hazardous chemical waste. Do not pour down the drain.
- **Decontamination:** All non-disposable equipment and work surfaces should be thoroughly decontaminated with an appropriate solvent (e.g., 70% ethanol) after use.
- **Final Disposal:** All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.

Quantitative Data Summary

Parameter	Value	Source
Storage (Solid)	-20°C (3 years) or 4°C (2 years)	[1]
Storage (In Solvent)	-80°C (2 years) or -20°C (1 year)	[1]
Solubility in DMSO	100 mg/mL (256.76 mM)	[1][3]

Experimental Workflow for Handling ML281



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References

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